

3-Ethylpyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **3-Ethylpyridine**

Cat. No.: **B110496**

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety data and handling precautions for **3-Ethylpyridine** (CAS No. 536-78-7). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound.

Chemical Identification and Physical Properties

3-Ethylpyridine is a pyridine derivative used as a chemical intermediate in the synthesis of various pharmaceutical and agricultural products.^[1] It is a colorless to light yellow liquid with a distinct, unpleasant odor.^[2]

Table 1: Physical and Chemical Properties of **3-Ethylpyridine**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ N	[3]
Molecular Weight	107.15 g/mol	[3]
Boiling Point	163-166 °C	[3][4]
Melting Point	-77 °C	[5]
Density	0.954 g/mL at 25 °C	[3][4]
Flash Point	51 °C (123.8 °F) - closed cup	[3]
Solubility	Slightly soluble in water. Miscible with alcohol and ether.	
Refractive Index	n _{20/D} 1.502	[3][4]

Hazard Identification and GHS Classification

3-Ethylpyridine is classified as a hazardous chemical. The following table summarizes its GHS classification.

Table 2: GHS Hazard Classification for **3-Ethylpyridine**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapor	[3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[3]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	[3]

Signal Word: Warning [\[3\]](#)

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Toxicological Data

Comprehensive toxicological data for **3-Ethylpyridine** is limited. Many safety data sheets indicate that specific toxicity studies have not been conducted.

Table 3: Acute Toxicity Data for **3-Ethylpyridine**

Route	Species	Value	Source(s)
Oral	Rat	LD100: 4 ml/kg - 5 ml/kg	[7]

Note: LD100 is the lethal dose for 100% of the test subjects. LD50 and LC50 data are not readily available in the searched literature.

Occupational Exposure Limits

There are no established occupational exposure limits (e.g., PEL, TLV) for **3-Ethylpyridine**.^[8] ^[9]^[10] Therefore, exposure should be minimized through engineering controls and personal protective equipment.

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **3-Ethylpyridine** requires strict adherence to safety protocols to prevent exposure and accidents.

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^[8]^[11]
- Use explosion-proof electrical, ventilating, and lighting equipment.^[2]
- All equipment used when handling the product must be grounded to prevent static discharge.
^[7]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.^[8]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing, such as a lab coat or apron.^[7]^[8]
- Respiratory Protection: If working outside a fume hood or if vapors/aerosols are generated, use a respirator with an organic vapor cartridge.^[9]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, open flames, and other ignition sources. The storage area should

be clearly marked and secured.

- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. This material and its container must be disposed of as hazardous waste.

[11]### 7.0 Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. *[11] Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention. *[9][11] Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. *[9][11] Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

[8][11]### 7.2 Fire-Fighting Measures

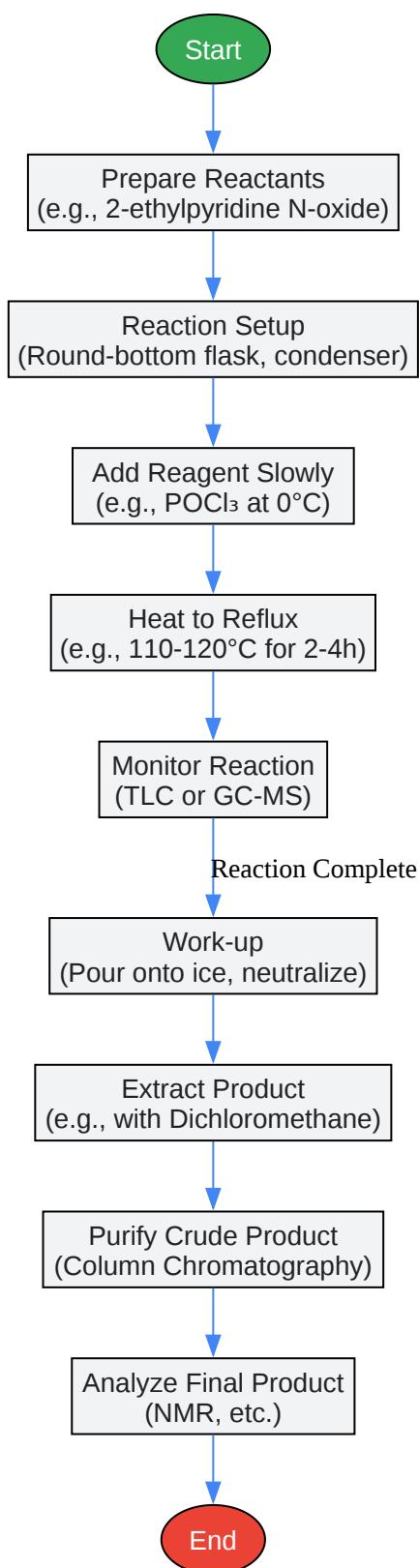
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. *[8] Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back. Containers may explode when heated. *[2] Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

[8]### 7.3 Accidental Release Measures

- Evacuate unnecessary personnel and eliminate all ignition sources. *[11] Ensure adequate ventilation.
- Absorb small spills with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal. *[11] For large spills, dike the area to contain the spill and collect the material for disposal. *[11] Prevent the material from entering drains, sewers, or waterways.

[11]### 8.0 Example Experimental Workflow

While specific experimental protocols will vary, the following diagram illustrates a general workflow for a synthetic chemistry procedure that might involve a pyridine derivative like **3-Ethylpyridine**. This example is based on the synthesis of 3-Chloro-2-ethylpyridine from 2-ethylpyridine N-oxide.



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Caption: General workflow for a synthetic procedure involving a pyridine derivative.

This guide is intended to provide a summary of the available safety information for **3-Ethylpyridine**. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) from their supplier before handling this chemical.

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